

An In-depth Technical Guide to the Safe Handling of Isobutyltrimethoxysilane

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Compound of Interest

Compound Name: *Isobutyltrimethoxysilane*

Cat. No.: *B108605*

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This guide provides comprehensive safety information and handling precautions for **Isobutyltrimethoxysilane**, intended for researchers, scientists, and professionals in drug development. The following sections detail the chemical and physical properties, hazard classifications, handling protocols, and emergency procedures associated with this compound.

Chemical and Physical Properties

The fundamental physical and chemical characteristics of **Isobutyltrimethoxysilane** are summarized below. This data is essential for safe handling and storage.

Property	Value	Reference
Molecular Formula	C7H18O3Si	[1][2]
Molecular Weight	178.30 g/mol	[1]
Appearance	Colorless liquid	[1][3][4]
Odor	Mild odor	[4]
Boiling Point	154 °C (309 °F)	[3]
Density	0.93 g/mL at 25 °C	[3]
Flash Point	27 °C (80.6 °F) - closed cup	
Refractive Index	n _{20/D} 1.396	[3]
Solubility	Soluble in organic solvents, insoluble in water. Decomposes slowly in contact with moist air or water.	[4][5]

GHS Hazard Classification

Isobutyltrimethoxysilane is classified under the Globally Harmonized System (GHS) with the following hazard statements.[1]

Hazard Code	Hazard Statement	Class
H226	Flammable liquid and vapor	Flammable liquids (Category 3)
H315	Causes skin irritation	Skin irritation (Category 2)
H319	Causes serious eye irritation	Serious eye irritation (Category 2A)
H332	Harmful if inhaled	Acute toxicity, inhalation (Category 4)
H335	May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation
H336	May cause drowsiness or dizziness	Specific target organ toxicity — single exposure (Category 3), Central nervous system

Note: The percentages for some hazard statements indicate the proportion of notifications to the ECHA C&L Inventory that provide that classification. For example, H226 (Flammable liquid and vapor) was reported in 83.9% of the notifications.^[1]

Experimental Protocols and Handling Precautions

General Handling and Storage Protocol

Objective: To ensure the safe handling and storage of **Isobutyltrimethoxysilane** to prevent exposure and accidents.

Methodology:

- Ventilation: Always handle **Isobutyltrimethoxysilane** in a well-ventilated area, preferably in a chemical fume hood to prevent the accumulation of vapors.^{[5][6]}
- Ignition Sources: This is a flammable liquid, so keep it away from heat, sparks, open flames, and other ignition sources.^[2] Smoking is strictly prohibited in the handling area.^[2]

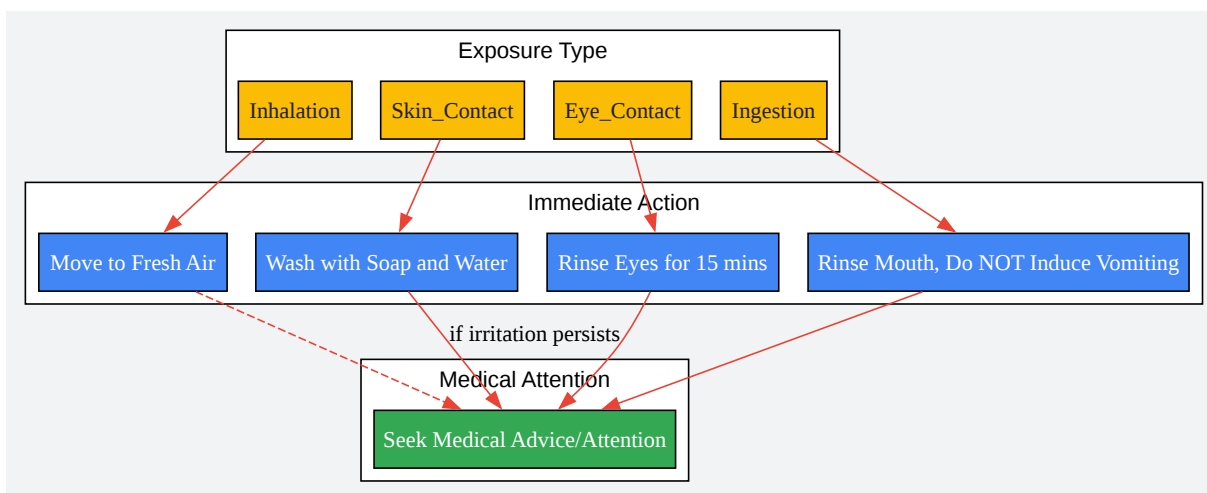
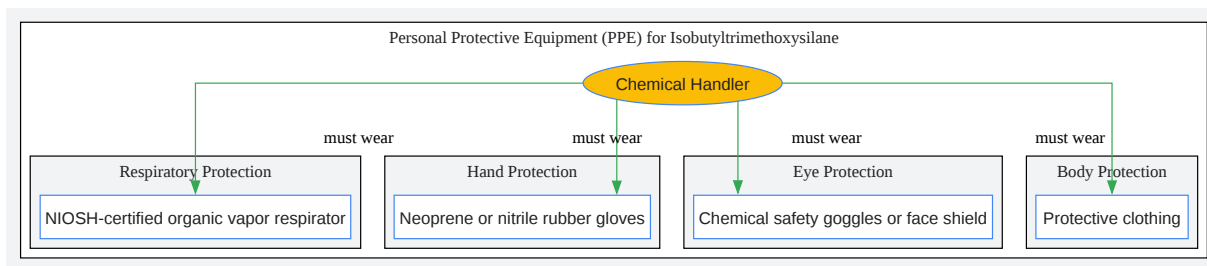
- **Static Discharge:** Take precautionary measures against static discharge. Use non-sparking tools and ground/bond containers and receiving equipment during transfer.[2][5][7]
- **Personal Hygiene:** Wash hands thoroughly after handling.[5][6] Do not eat, drink, or smoke in the work area.[2] Contaminated clothing should be removed and washed before reuse.[2][5]
- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly closed container.[6] Keep away from heat and sources of ignition.

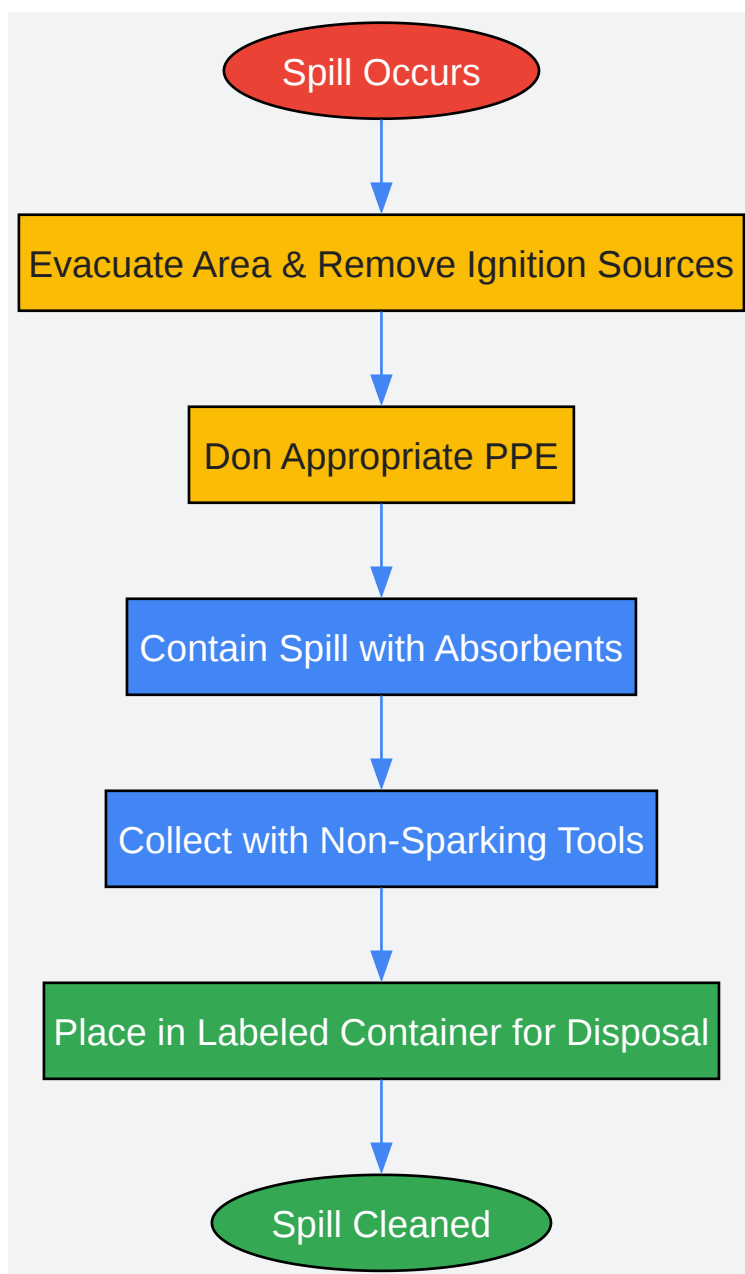
Personal Protective Equipment (PPE) Protocol

Objective: To define the necessary personal protective equipment to be worn when handling **Isobutyltrimethoxysilane**.

Methodology:

- **Eye Protection:** Wear chemical safety goggles or a face shield.[6][8] Contact lenses should not be worn.[5]
- **Hand Protection:** Neoprene or nitrile rubber gloves are recommended.[5] Gloves must be inspected before use and disposed of properly after.
- **Skin and Body Protection:** Wear suitable protective clothing to prevent skin contact.[5][6][8] In case of potential splashing, a chemical-resistant apron may be necessary.
- **Respiratory Protection:** If inhalation of vapors is possible, use a NIOSH-certified organic vapor respirator with a black cartridge.[5] For higher concentrations or in situations where the respirator is the sole means of protection, a full-face supplied-air respirator should be used.





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